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Compound of Interest

Compound Name: 2-Azaspiro[4.4]nonan-3-one

CAS No.: 75751-72-3

Cat. No.: B1268585

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Introduction: The Strategic Value of Three-Dimensionality in Drug Design

In the pursuit of novel therapeutics with enhanced potency, selectivity, and optimized pharmacokinetic profiles, medicinal chemists are increasingly moving beyond flat, aromatic structures towards scaffolds that offer greater three-dimensionality.^{[1][2][3]} The 2-azaspiro[4.4]nonane scaffold has emerged as a privileged structural motif in this endeavor.^[4]^[5] Comprising a pyrrolidine ring fused to a cyclopentane ring at a single, quaternary spiro-carbon, this rigid bicyclic system offers a constrained geometry that is highly advantageous in drug design.^{[4][6]}

This rigidity allows for the precise spatial orientation of pharmacophoric groups, which can lead to enhanced binding affinity and selectivity for biological targets.^[5] Furthermore, the incorporation of such spirocyclic moieties increases the fraction of sp³-hybridized carbons (F_{sp3}) in a molecule, a characteristic often correlated with improved clinical success rates due to better solubility and reduced off-target effects.^[4] Derivatives have demonstrated a wide spectrum of biological activities, including applications in neuroscience as anticonvulsants and as modulators of key central nervous system (CNS) receptors.^[5]

This technical guide provides a comprehensive exploration of the core physicochemical properties of 2-azaspiro[4.4]nonane derivatives. We will delve into the causality behind their advantageous characteristics and provide field-proven protocols for their evaluation, empowering researchers and drug development professionals to strategically leverage this valuable scaffold.

Core Physicochemical Properties of the 2-Azaspiro[4.4]nonane Scaffold

The utility of a scaffold is fundamentally dictated by its intrinsic physicochemical properties. The parent 2-azaspiro[4.4]nonane structure serves as a critical baseline for understanding how subsequent derivatization will impact drug-like characteristics.

Property	Value	Source
Molecular Formula	C ₈ H ₁₅ N	--INVALID-LINK--[7][8]
Molecular Weight	125.21 g/mol	--INVALID-LINK--[7][8]
CAS Number	175-94-0	--INVALID-LINK--[9]
Calculated logP	1.6 - 1.87	--INVALID-LINK--, --INVALID-LINK--[6][7][8]
Boiling Point	~182.5 °C at 760 mmHg	--INVALID-LINK--[6][9]
pKa (Predicted)	~10.5 - 11.0 (for the secondary amine)	(Predicted based on pyrrolidine)

Structural and Stereochemical Considerations

The defining feature of the 2-azaspiro[4.4]nonane scaffold is the spirocyclic carbon atom, which is a chiral center. Consequently, the molecule is chiral and can exist as a pair of enantiomers. [10]

Causality: The stereochemistry of a drug is pivotal as biological systems, particularly protein targets like enzymes and receptors, are chiral. [11][12] Different enantiomers of a compound can exhibit vastly different potency, selectivity, and even toxicological profiles. [11][13] For

instance, the active isomer of a drug might fit perfectly into a receptor's binding pocket, while its enantiomer may not bind at all or may bind to an off-target receptor, causing side effects. Therefore, controlling the stereochemistry of 2-azaspiro[4.4]nonane derivatives is not merely a synthetic challenge but a critical step in optimizing therapeutic efficacy and safety.^[12]

The synthesis of enantiomerically pure azaspirocycles is a key focus area, often involving asymmetric synthesis strategies or chiral resolution of racemic mixtures.^[14]

Lipophilicity (logP/logD): A Balancing Act for Permeability and Solubility

Lipophilicity, commonly expressed as the logarithm of the partition coefficient (logP) or distribution coefficient (logD) at physiological pH, is a critical determinant of a drug's ADME (Absorption, Distribution, Metabolism, Excretion) profile.^[15]

Expert Insight: The rigid, saturated nature of the 2-azaspiro[4.4]nonane core provides a moderately lipophilic starting point ($\log P \approx 1.6$).^{[7][8]} This is a strategic advantage. Unlike flat, greasy aromatic rings that can lead to high lipophilicity and associated problems (e.g., poor solubility, high metabolic turnover, hERG toxicity), the spirocyclic scaffold offers a three-dimensional vector for exiting the molecular core.^[1] This allows chemists to append more polar or complex functional groups without creating an excessively lipophilic final molecule. Studies on related azaspirocycles have shown they can lead to decreased lipophilicity and higher solubility compared to their non-spirocyclic piperidine counterparts.^[1]

Protocol: Determination of logD_{7.4} via Shake-Flask Method

This protocol provides a foundational, self-validating method for assessing lipophilicity at physiological pH.

- Preparation of Solutions:
 - Prepare a 10 mM stock solution of the test compound in DMSO.
 - Prepare the biphasic system: n-octanol and phosphate-buffered saline (PBS), pH 7.4. Pre-saturate each phase by mixing equal volumes of n-octanol and PBS, shaking vigorously

for 1 hour, and allowing the layers to separate overnight.

- Partitioning:
 - In a glass vial, add 2 mL of the pre-saturated n-octanol and 2 mL of the pre-saturated PBS.
 - Spike with 20 μ L of the 10 mM DMSO stock solution to achieve a final concentration of 100 μ M.
 - Cap the vial and shake vigorously on a flatbed shaker for 2 hours at room temperature to ensure equilibrium is reached.
- Phase Separation:
 - Centrifuge the vials at 2000 x g for 10 minutes to ensure complete separation of the aqueous and organic layers.
- Quantification:
 - Carefully remove an aliquot from both the n-octanol and the PBS layers.
 - Determine the concentration of the compound in each phase using a suitable analytical method, such as HPLC-UV or LC-MS/MS, against a standard curve.
- Calculation:
 - Calculate $\log D_{7.4}$ using the formula: $\log D_{7.4} = \log_{10} ([\text{Compound}]_{\text{octanol}} / [\text{Compound}]_{\text{PBS}})$

Aqueous Solubility: The Gateway to Bioavailability

For oral administration, a drug must first dissolve in the gastrointestinal fluids to be absorbed. Poor aqueous solubility is a major hurdle in drug development.

Expert Insight: The introduction of the spirocyclic scaffold can enhance solubility compared to flatter, more crystalline aromatic systems.^{[1][16]} The non-planar, rigid structure disrupts crystal lattice packing, which can lower the energy barrier for dissolution. Furthermore, the secondary

amine ($\text{pK}_a \approx 10.5\text{-}11.0$) is basic and readily protonated at physiological pH, forming a charged species that dramatically improves aqueous solubility. This amine also serves as a convenient handle for forming crystalline, stable salts (e.g., hemioxalate), which often have improved solubility and handling properties over the freebase.^{[7][17]}

Protocol: Kinetic Aqueous Solubility Assessment via Nephelometry

This high-throughput method is ideal for early-stage discovery to quickly rank compounds.

- Compound Preparation:
 - Prepare 10 mM stock solutions of test compounds in 100% DMSO.
- Assay Plate Preparation:
 - Dispense 198 μL of phosphate-buffered saline (PBS, pH 7.4) into each well of a clear 96-well microplate.
 - Add 2 μL of the 10 mM DMSO stock solution to the PBS, resulting in a final concentration of 100 μM with 1% DMSO. Prepare in triplicate.
- Incubation and Measurement:
 - Seal the plate and shake at room temperature for 2 hours.
 - Measure the turbidity (light scattering) of each well using a nephelometer or a plate reader capable of absorbance measurements at $\sim 620\text{ nm}$.
- Data Analysis:
 - Compare the turbidity of the test compound wells to wells containing only PBS with 1% DMSO (negative control) and a known insoluble compound (positive control).
 - The concentration at which precipitation is observed is the kinetic solubility limit. For quantitative results, a dilution series can be tested and the solubility determined by finding the highest concentration that does not precipitate.

Metabolic Stability: Designing for In Vivo Longevity

Metabolic stability refers to a compound's resistance to biotransformation by metabolic enzymes, primarily the Cytochrome P450 (CYP) family in the liver.^[18] Poor metabolic stability leads to rapid clearance, short half-life, and low bioavailability.^[19]

Expert Insight: The 2-azaspiro[4.4]nonane scaffold offers intrinsic advantages for metabolic stability.^{[1][4]} Metabolic oxidation often occurs at sterically accessible sites. The rigid, compact nature of the spirocycle can shield adjacent carbons from enzymatic attack. Furthermore, replacing a more flexible aliphatic system (like a piperidine) with a spirocycle can lock out conformations that are favorable for metabolism.^[20] Strategic placement of substituents on the scaffold can further block potential sites of metabolism, a common strategy to enhance a drug's half-life.^[21]

Protocol: In Vitro Metabolic Stability in Human Liver Microsomes (HLM)

This is the industry-standard assay to predict in vivo hepatic clearance.

- Reaction Mixture Preparation:
 - In a 96-well plate, prepare the incubation mixture containing:
 - Human Liver Microsomes (final concentration 0.5 mg/mL)
 - Phosphate Buffer (100 mM, pH 7.4)
 - Test Compound (final concentration 1 μ M, added from a DMSO stock)
- Initiation of Reaction:
 - Pre-warm the plate at 37°C for 5 minutes.
 - Initiate the metabolic reaction by adding a pre-warmed NADPH solution (final concentration 1 mM). NADPH is a required cofactor for CYP enzyme activity.
 - For the T=0 time point, add the quenching solution before adding NADPH.

- Time-Course Incubation:
 - Incubate the plate at 37°C with shaking.
 - At specified time points (e.g., 0, 5, 15, 30, 60 minutes), stop the reaction in designated wells by adding an ice-cold quenching solution (e.g., acetonitrile with an internal standard).
- Sample Processing and Analysis:
 - Centrifuge the plate at 4000 x g for 15 minutes to pellet the precipitated protein.
 - Transfer the supernatant to a new plate for analysis.
 - Quantify the remaining parent compound at each time point using LC-MS/MS.
- Data Calculation:
 - Plot the natural log of the percent remaining compound versus time.
 - The slope of the linear regression line (k) is the elimination rate constant.
 - Calculate the in vitro half-life ($t_{1/2}$) as: $t_{1/2} = 0.693 / k$
 - Calculate intrinsic clearance (CL_{int}) as: $CL_{int} (\mu\text{L}/\text{min}/\text{mg}) = (0.693 / t_{1/2}) / (\text{mg}/\text{mL microsome protein})$

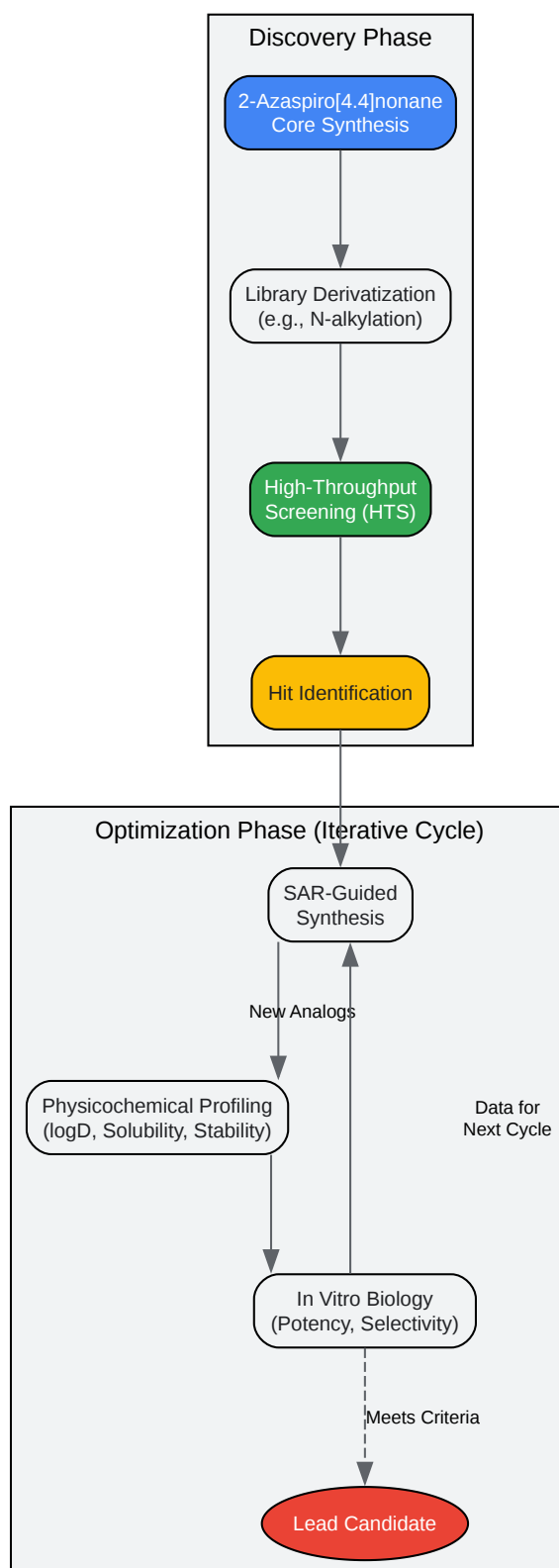
Application in Target-Oriented Drug Design

The physicochemical properties of 2-azaspiro[4.4]nonane derivatives are not just abstract parameters; they are critical levers for designing ligands for specific biological targets. For example, in the development of ligands for CNS targets like the dopamine D2 receptor (D2R), a molecule must be sufficiently lipophilic to cross the blood-brain barrier, yet soluble enough for formulation and possess metabolic stability to achieve therapeutic concentrations in the brain. [\[22\]](#)

Derivatives of related azaspirocyclic scaffolds have been investigated as biased ligands for D2R, aiming to selectively activate specific downstream signaling pathways (e.g., β -arrestin) over others (e.g., G-protein signaling) to separate therapeutic effects from side effects. [\[23\]](#)[\[24\]](#)

Diagram: General Drug Discovery Workflow

The following workflow illustrates the iterative process of optimizing a 2-azaspiro[4.4]nonane-based hit into a lead candidate.

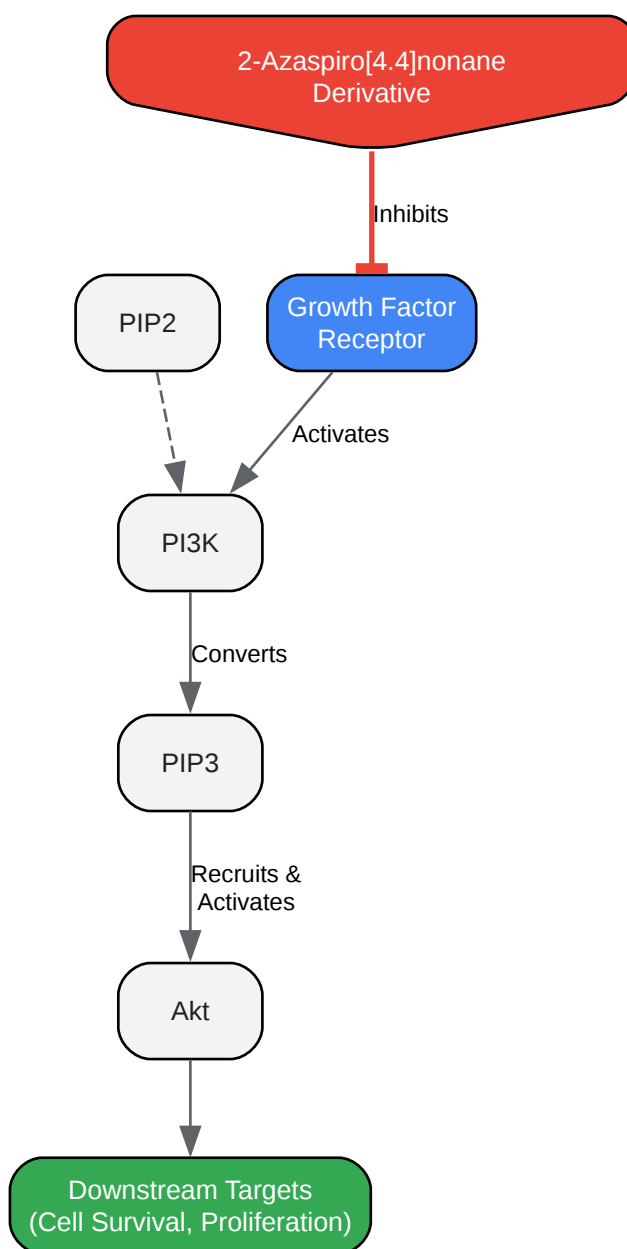


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Caption: Iterative workflow for hit-to-lead optimization of 2-azaspiro[4.4]nonane derivatives.

Diagram: Potential Modulation of Cell Signaling

Based on related azaspiro compounds like Atiprimod, derivatives could potentially modulate key signaling pathways involved in cell survival and proliferation, such as the PI3K/Akt pathway.[4]



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Caption: Hypothetical inhibition of the PI3K/Akt signaling pathway by a 2-azaspiro[4.4]nonane derivative.

Conclusion

The 2-azaspiro[4.4]nonane scaffold is more than just a novel building block; it is a strategic tool for overcoming long-standing challenges in drug discovery. Its inherent three-dimensionality, conformational rigidity, and favorable physicochemical starting points provide a robust foundation for developing next-generation therapeutics. By understanding and systematically evaluating its core properties—lipophilicity, solubility, basicity, and metabolic stability—researchers can rationally design derivatives with a higher probability of success in the clinic. The protocols and insights provided in this guide serve as a practical framework for unlocking the full potential of this remarkable scaffold.

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